

material safety data sheet for 4-(Trifluoromethyl)benzyl alcohol

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)benzyl alcohol

Cat. No.: B147650

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An In-depth Technical Guide to the Material Safety Data Sheet for **4-(Trifluoromethyl)benzyl alcohol**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety, handling, and emergency procedures for **4-(Trifluoromethyl)benzyl alcohol** (CAS No. 349-95-1). The information is compiled and synthesized from multiple safety data sheets to ensure a thorough resource for laboratory and drug development settings. All quantitative data has been summarized into tables for clarity and ease of comparison, and procedural workflows are provided to guide safe laboratory practices.

Chemical Identification and Properties

4-(Trifluoromethyl)benzyl alcohol is an organic building block widely used in the synthesis of pharmaceuticals, agrochemicals, and specialty materials.[1] The trifluoromethyl group often enhances the biological activity, metabolic stability, and pharmacokinetic properties of molecules, making it a valuable intermediate in drug discovery.[2]

Table 1: Chemical Identification

Identifier	Value
Chemical Name	4-(Trifluoromethyl)benzyl alcohol
Synonyms	[4-(trifluoromethyl)phenyl]methanol, p-Trifluoromethylbenzyl alcohol[1][3]
CAS Number	349-95-1[1]
EINECS/ELINCS	206-494-6[4]
Molecular Formula	C ₈ H ₇ F ₃ O[1]
Molecular Weight	176.14 g/mol [1]

| PubChem CID | 67684[1] |

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Solid or Liquid[4][5]
Appearance	White solid, colorless to light yellow or light brown liquid[1][4][5]
Odor	No information available[5]
Melting Point	18-20 °C / 64.4-68 °F[1][5]
Boiling Point	78-80 °C / 172.4-176 °F @ 4 mmHg[5][6]
Flash Point	100 °C / 212 °F[4][5]
Density	1.286 g/mL at 25 °C[1][6]
Solubility	Soluble in water[6]

| Refractive Index (n_{20D}) | 1.459[1] |

Hazard Identification and Toxicology

This chemical is considered hazardous by the OSHA Hazard Communication Standard (29 CFR 1910.1200).[5][7] The primary hazards are irritation to the skin, eyes, and respiratory system. The toxicological properties of this material have not been fully investigated.[4]

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3][8]
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation[3][8]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[3][8]
Signal Word	Warning[3][5][7]	

| Hazard Pictogram | GHS07 (Exclamation Mark)[9] | |

Table 4: Toxicological Summary

Effect	Observation
Acute Toxicity	
LD50/LC50	Data not available[4]
Potential Health Effects	
Inhalation	Causes respiratory tract irritation[4][10]
Ingestion	May cause irritation of the digestive tract[4][10]
Skin Contact	Causes skin irritation[4][10]
Eye Contact	Causes serious eye irritation[4][10]
Chronic Effects	
Carcinogenicity	Not listed by ACGIH, IARC, NTP, or CA Prop 65[4]
Mutagenicity	No data available[11]

| Reproductive Effects | No data available[11] |

Methodologies for Safe Handling and Emergency Response

Strict adherence to the following protocols is essential to minimize risk when working with **4-(Trifluoromethyl)benzyl alcohol**.

Protocol for Handling and Storage

- Ventilation: Use only outdoors or in a well-ventilated area, such as a certified chemical fume hood.[12]
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Table 6.
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[5][7] Do not eat, drink, or smoke in the work area.[9]

- Handling Practices: Avoid breathing dust, vapor, mist, or gas.[4][10] Avoid contact with skin, eyes, and clothing.[7]
- Storage Conditions: Store in a cool, dry, well-ventilated area away from sources of ignition.[4][10][12] Keep containers tightly closed when not in use.[12]
- Incompatible Materials: Avoid contact with strong oxidizing agents, acid anhydrides, and acid chlorides.[5][7]

First-Aid Protocol for Exposure

- General Advice: If symptoms persist, call a physician. Show the Safety Data Sheet to the doctor in attendance.[3][7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing.[10] Flush skin with plenty of soap and water for at least 15 minutes.[10] If skin irritation develops or persists, get medical aid.[4]
- Inhalation: Remove the victim from exposure to fresh air immediately.[4][10] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[4] Seek medical attention if cough or other symptoms appear.[10]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[4] Clean mouth with water and drink plenty of water afterwards.[5] Do NOT induce vomiting. Seek immediate medical aid.

Spill Response Protocol

- Evacuation and Ventilation: Evacuate unnecessary personnel from the area. Ensure adequate ventilation.
- Control Ignition Sources: Remove all sources of ignition.
- Personal Protection: Wear appropriate respiratory and personal protective equipment as specified in Table 6.

- Containment and Cleanup: For small spills, vacuum or sweep up the material and place it into a suitable, labeled disposal container.[\[4\]](#) Avoid generating dust. For liquid spills, use an inert absorbent material (e.g., sand, vermiculite) to soak up the spill, then transfer it to a suitable container for disposal.[\[13\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[5\]](#)

Fire-Fighting and Stability Data

Table 5: Fire-Fighting Measures

Parameter	Details
Flammability	Will burn if involved in a fire [10]
Flash Point	100 °C / 212 °F [4] [5]
Suitable Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or chemical foam [4] [10]
Hazardous Combustion Products	Carbon monoxide, carbon dioxide, hydrogen fluoride gas [4] [7]

| Protective Equipment | Wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear[\[4\]](#)[\[10\]](#) |

Stability and Reactivity

- Reactivity: Stable under recommended storage conditions.[\[12\]](#)
- Chemical Stability: Stable under normal conditions.[\[12\]](#)
- Conditions to Avoid: Heat, flames, and sparks.[\[7\]](#)
- Incompatible Materials: Strong oxidizing agents, acid anhydrides, acid chlorides, reducing agents.[\[5\]](#)[\[7\]](#)
- Hazardous Polymerization: Has not been reported.[\[4\]](#)

Exposure Controls

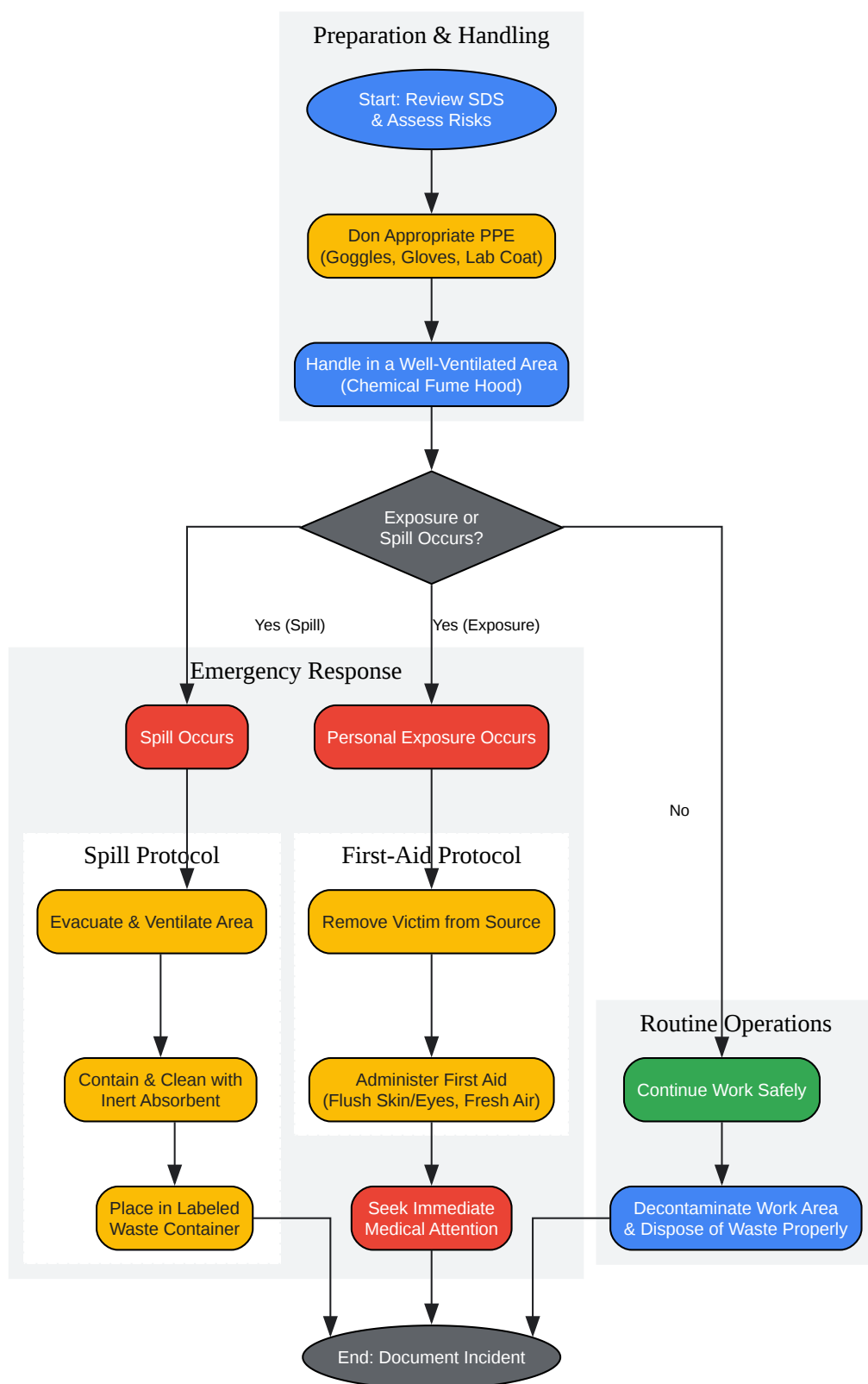
Table 6: Exposure Controls and Personal Protective Equipment

Control Type	Specification
Engineering Controls	Facilities should be equipped with an eyewash station and a safety shower. Ensure adequate ventilation, especially in confined areas. [4] [7]
Personal Protective Equipment (PPE)	
Eye/Face Protection	Wear chemical splash goggles or safety glasses with side-shields conforming to OSHA 29 CFR 1910.133 or European Standard EN166. [7]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing (e.g., chemical apron, lab coat) to prevent skin exposure. [4] [7]

| Respiratory Protection | Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149. Use a NIOSH/MSHA or EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A respirator with an organic vapor filter is recommended.[\[5\]](#)[\[10\]](#) |

Visual Workflow for Safe Handling and Emergency Response

The following diagram outlines the logical workflow for safely managing 4-(Trifluoromethyl)benzyl alcohol in a laboratory setting, from initial preparation to emergency response.



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Caption: Workflow for handling **4-(Trifluoromethyl)benzyl alcohol**.

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